Application Notes and Protocols for Studying PSEN2 Protein Interactions

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Compound of Interest

Compound Name: *Pss-II*

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Audience: Researchers, scientists, and drug development professionals.

Introduction Presenilin-2 (PSEN2) is a multi-pass transmembrane protein and the catalytic subunit of the γ-secretase complex.[1][2] This complex is crucial for intramembrane proteolysis of various type-I transmembrane proteins, including the Amyloid Precursor Protein (APP) and Notch receptors.[1][2] Mutations in the PSEN2 gene are linked to early-onset, familial Alzheimer's disease (FAD), primarily by altering APP processing and increasing the ratio of aggregation-prone Amyloid-β 42 (Aβ42) to Aβ40.[3][4][5] Beyond its role in γ-secretase, PSEN2 is also implicated in γ-secretase-independent functions, such as modulating intracellular calcium (Ca^{2+}) homeostasis, autophagy, and regulating the physical coupling between the endoplasmic reticulum and mitochondria.[6][7]

Given its central role in both physiological signaling and Alzheimer's disease pathogenesis, elucidating the protein-protein interaction network of PSEN2 is critical for understanding its function and for the development of novel therapeutic strategies. These application notes provide an overview and detailed protocols for several key techniques used to identify and characterize PSEN2 protein interactions.

Visualizing Experimental Approaches

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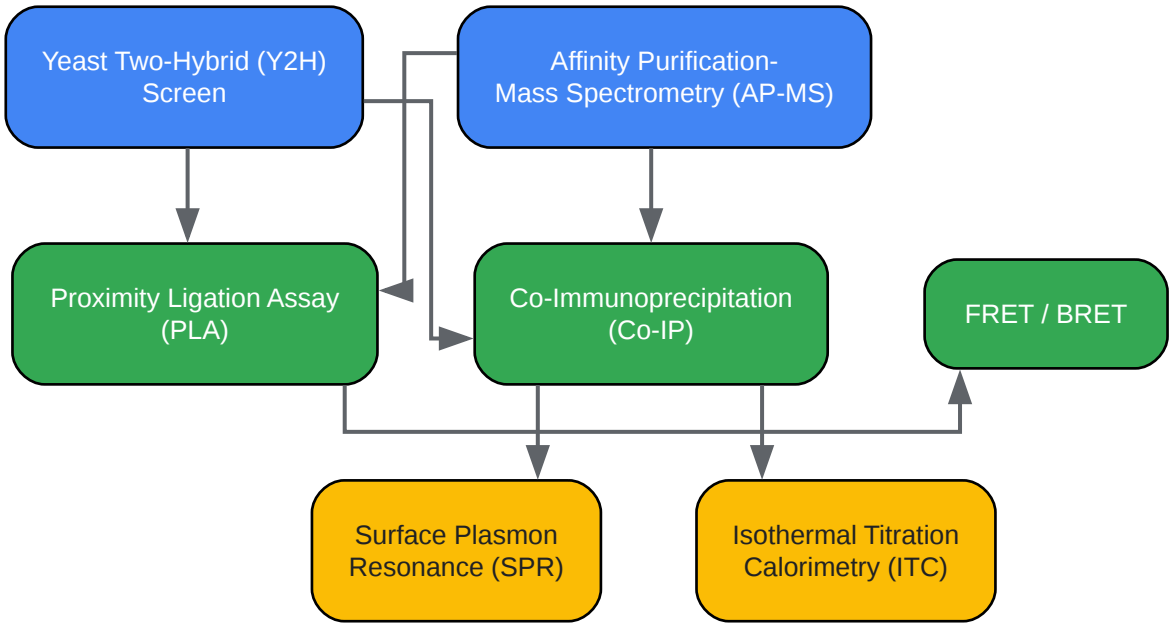
A systematic approach to identifying and validating protein-protein interactions is crucial. The following workflow outlines a general strategy, starting from initial discovery to in-depth validation.



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Caption: General workflow for protein interaction studies.

Data on PSEN2 Protein Interactions

PSEN2 functions primarily within the γ-secretase complex but also engages with a variety of other proteins. The following table summarizes key interactors identified through various experimental methods. Quantitative binding data for PSEN2 is sparse in the literature; therefore, the primary method of identification is listed.

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Interacting Protein	Full Name	Function of Interactor	Identification Method(s)	Reference(s)
PSEN1	Presenilin-1	Catalytic subunit of γ-secretase	Co-IP, AP-MS	[5]
NCSTN	Nicastrin	Substrate receptor for γ-secretase	Co-IP, AP-MS	[5][8]
APH1	Anterior pharynx-defective 1	Component of γ-secretase complex	Co-IP, AP-MS	[5]
PSENEN (PEN-2)	Presenilin enhancer 2	Component of γ-secretase complex	Co-IP, AP-MS	[5][9]
APP	Amyloid Precursor Protein	Substrate of γ-secretase	Co-IP, Yeast Two-Hybrid	[4][10]
BCL2L1	BCL2-like 1	Apoptosis regulator	Yeast Two-Hybrid	[8]
CAPN1	Calpain 1	Calcium-dependent protease	Yeast Two-Hybrid	[8]
Calsenilin (KCNIP3)	Potassium channel interacting protein 3	Calcium-binding protein	Yeast Two-Hybrid	[8]
FLNB	Filamin B	Cytoskeletal protein	Yeast Two-Hybrid	[8]
UBQLN1	Ubiquilin 1	Regulates protein degradation	Yeast Two-Hybrid	[8]

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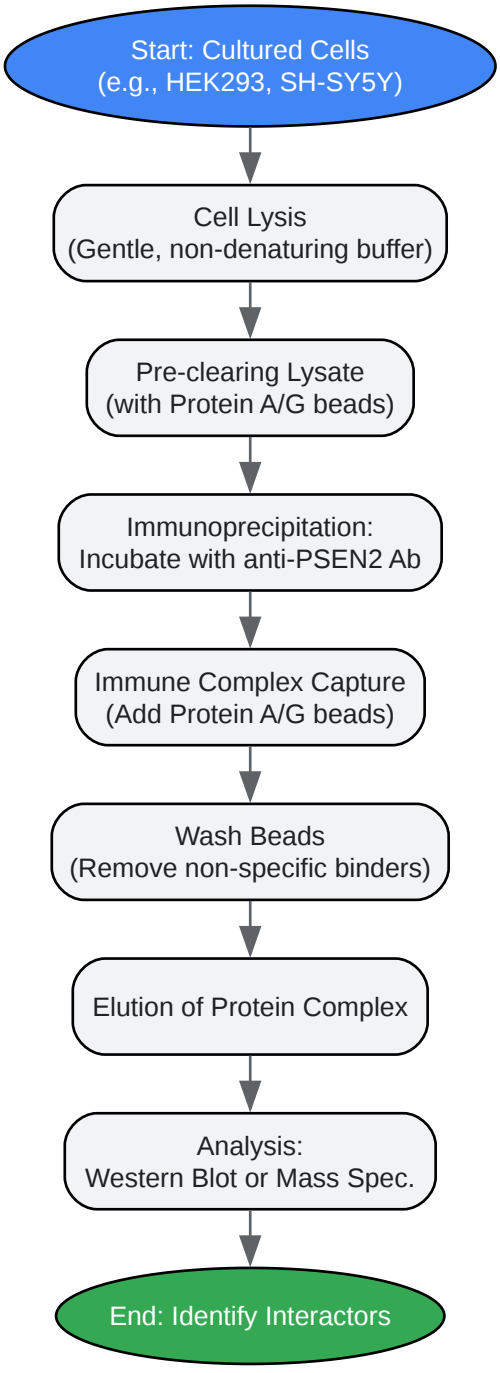
Experimental Protocols

Co-Immunoprecipitation (Co-IP) for PSEN2 Interactions

Co-IP is considered a gold-standard technique for validating protein-protein interactions within a cellular context.[11] This protocol is designed to pull down endogenous or overexpressed PSEN2 and its binding partners from cell lysates.[12][13]



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Caption: Workflow for a Co-Immunoprecipitation experiment.

A. Materials

- Cell Lines: HEK293T or neuroblastoma SH-SY5Y cells expressing PSEN2.
- Buffers:
  - PBS (Phosphate-Buffered Saline): pH 7.4.
  - Co-IP Lysis Buffer: 50 mM Tris-HCl (pH 7.4), 150 mM NaCl, 1 mM EDTA, 1% NP-40. Immediately before use, add protease and phosphatase inhibitor cocktails.
  - Wash Buffer: Co-IP Lysis Buffer with a lower detergent concentration (e.g., 0.1% NP-40).
  - Elution Buffer: 1X SDS-PAGE loading buffer (for Western blot) or 0.1 M Glycine-HCl, pH 2.5 (for mass spectrometry).
- Antibodies:
  - Primary antibody for IP: High-affinity anti-PSEN2 antibody.
  - Negative control: Isotype-matched IgG.
  - Primary antibodies for Western blot: Antibodies against suspected interactors.
- Beads: Protein A/G magnetic beads or agarose slurry.

B. Protocol

- Cell Culture and Harvest:
  - Culture cells to ~80-90% confluency.
  - Wash cells twice with ice-cold PBS.

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- Add 1 mL of ice-cold Co-IP Lysis Buffer per 10 cm dish. Scrape cells and transfer the lysate to a pre-chilled microcentrifuge tube.[14]

- Lysate Preparation:
  - Incubate the lysate on ice for 30 minutes with occasional vortexing.
  - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.[12]
  - Transfer the supernatant (cleared lysate) to a new tube. Determine protein concentration using a BCA assay.
- Pre-Clearing (Optional but Recommended):
  - Add 20 µL of Protein A/G bead slurry to 1 mg of protein lysate.
  - Incubate on a rotator for 1 hour at 4°C to reduce non-specific binding.[9]
  - Pellet the beads and transfer the pre-cleared supernatant to a new tube.
- Immunoprecipitation:
  - To the pre-cleared lysate, add 2-5 µg of the anti-PSEN2 antibody. For the negative control, add an equivalent amount of isotype IgG to a separate aliquot.[9]
  - Incubate on a rotator for 4 hours to overnight at 4°C.
- Immune Complex Capture:
  - Add 30 µL of fresh Protein A/G bead slurry to each sample.
  - Incubate on a rotator for 1-2 hours at 4°C.[9]
- Washing:
  - Pellet the beads using a magnetic rack or gentle centrifugation. Discard the supernatant.
  - Wash the beads three to five times with 1 mL of ice-cold Wash Buffer. After the final wash, carefully remove all residual buffer.

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- Elution:
  - For Western Blot: Resuspend the beads in 40 µL of 1X SDS-PAGE loading buffer and boil at 95°C for 5-10 minutes.
  - For Mass Spectrometry: Elute proteins by adding 50 µL of 0.1 M Glycine-HCl (pH 2.5) and incubating for 5 minutes. Neutralize immediately with 1 M Tris-HCl, pH 8.5.
- Analysis:
  - Analyze the eluted proteins by Western blotting using antibodies against potential interactors or by mass spectrometry for unbiased discovery.

Yeast Two-Hybrid (Y2H) Screening

The Y2H system is a powerful genetic method for discovering binary protein-protein interactions in a high-throughput manner.[15][16] It relies on the reconstitution of a functional transcription factor in yeast when two proteins of interest interact.[17]

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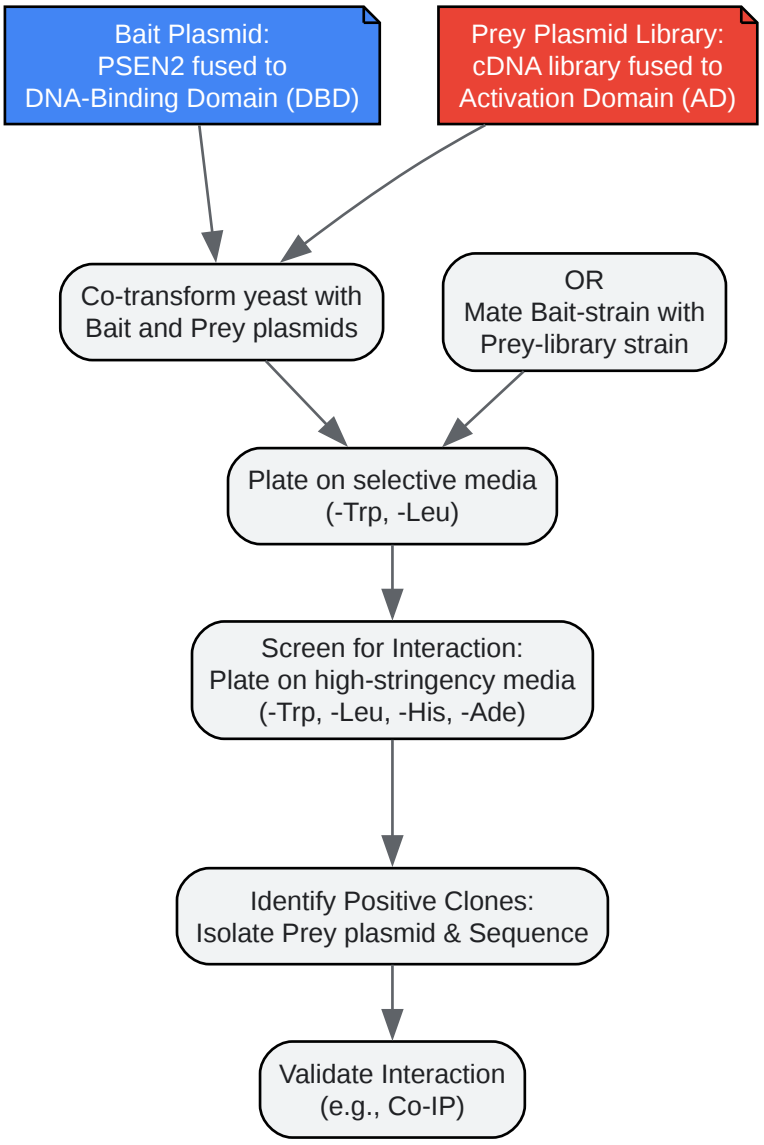

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Caption: Principle of a Yeast Two-Hybrid screen.

A. Principle A "bait" protein (PSEN2) is fused to a DNA-binding domain (DBD) of a transcription factor (e.g., GAL4). A library of potential "prey" proteins is fused to the corresponding activation domain (AD). If the bait and a prey protein interact, the DBD and AD are brought into proximity, reconstituting the transcription factor and activating reporter genes (e.g., HIS3, ADE2, lacZ), allowing yeast to grow on selective media and turn blue in the presence of X-gal.[18]

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B. Protocol Outline

- Vector Construction:
  - Clone the full-length coding sequence of human PSEN2 into a Y2H bait vector (e.g., pGBKT7), creating a fusion with the GAL4 DBD.
  - Obtain a pre-made human brain cDNA library in a Y2H prey vector (e.g., pGADT7), where cDNAs are fused to the GAL4 AD.
- Bait Characterization:
  - Transform the bait plasmid into a suitable yeast strain (e.g., AH109 or Y2HGold).
  - Test for autoactivation: Plate the bait-containing yeast on selective media lacking histidine and adenine. The bait should not auto-activate the reporter genes on its own. If it does, a different bait construct or yeast strain may be needed.[19]
- Library Screening:
  - Transform the prey library into a yeast strain of the opposite mating type.
  - Perform a large-scale yeast mating between the bait-containing strain and the prey library strain.[18]
  - Plate the diploid yeast on medium-stringency selective plates (e.g., SD/-Trp/-Leu/-His) to select for potential interactions.
- Identification of Positives:
  - Pick colonies that grow on the selective media and re-streak them onto high-stringency plates (e.g., SD/-Trp/-Leu/-His/-Ade) and/or perform a β-galactosidase filter lift assay.
  - For positive clones, isolate the prey plasmids.
  - Sequence the cDNA insert in the prey plasmid to identify the interacting protein.
- Validation:

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- Co-transform the identified prey plasmid with the original bait plasmid into fresh yeast to confirm the interaction.
- Validate the interaction using an orthogonal method, such as Co-IP or PLA, in a mammalian cell line.[20]

Proximity Ligation Assay (PLA)

PLA is a highly sensitive in situ technique that allows for the visualization and quantification of protein-protein interactions in fixed cells or tissues.[21][22] It provides single-molecule resolution and detects interactions when two proteins are within 40 nm of each other.[22]

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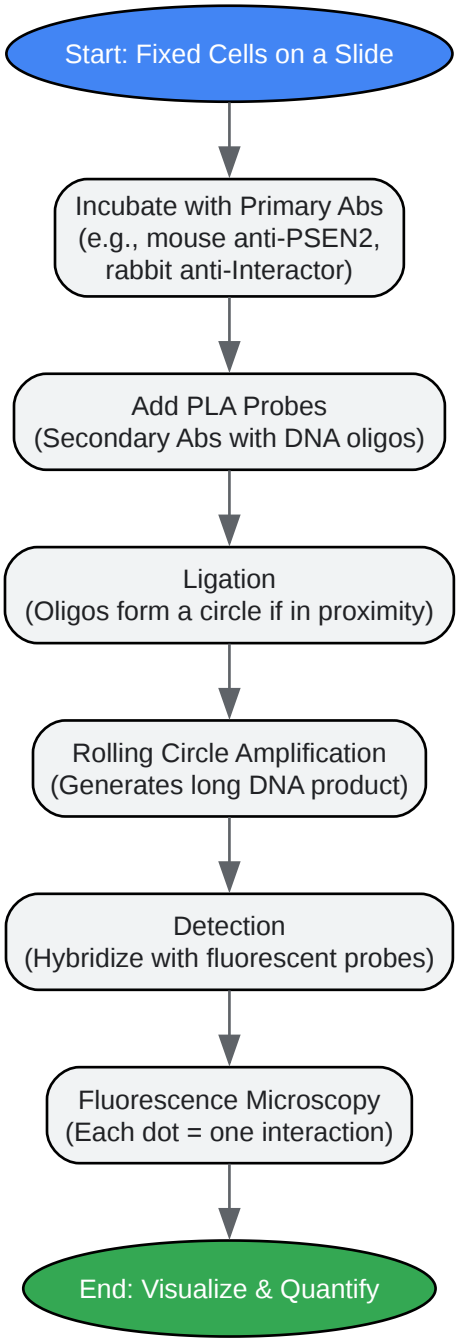

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Caption: Workflow for the Proximity Ligation Assay.

A. Materials

- Cells: Cells grown on coverslips.
- Reagents: Commercial PLA kit (e.g., Duolink® PLA from Sigma-Aldrich).

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- Primary Antibodies: Two primary antibodies raised in different species that recognize PSEN2 and the putative interacting protein (e.g., mouse anti-PSEN2 and rabbit anti-APP).
- Microscope: Fluorescence microscope with appropriate filters.

B. Protocol Outline

- Sample Preparation:
  - Grow cells on sterile coverslips.
  - Fix cells with 4% paraformaldehyde, permeabilize with 0.1% Triton X-100, and block with the blocking solution provided in the kit.
- Primary Antibody Incubation:
  - Incubate the samples with a mixture of the two primary antibodies (e.g., anti-PSEN2 and anti-interactor) diluted in antibody diluent overnight at 4°C.
- PLA Probe Incubation:
  - Wash the coverslips.
  - Incubate with the PLA probes (secondary antibodies conjugated to oligonucleotides, e.g., anti-mouse MINUS and anti-rabbit PLUS) for 1 hour at 37°C.[22]
- Ligation:
  - Wash the coverslips.
  - Add the Ligation solution (containing ligase and two other oligonucleotides that hybridize to the PLA probes) and incubate for 30 minutes at 37°C. This forms a closed DNA circle if the probes are in close proximity.[23]
- Amplification:
  - Wash the coverslips.

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- Add the Amplification solution (containing a polymerase) and incubate for 100 minutes at 37°C to perform rolling-circle amplification, creating a long, single-stranded DNA product. [23]

- Detection and Mounting:
  - Wash the coverslips.
  - Add the Detection solution containing fluorescently labeled oligonucleotides that hybridize to the amplified DNA product.
  - Wash and mount the coverslips onto microscope slides using a mounting medium with DAPI.
- Imaging and Analysis:
  - Visualize the samples using a fluorescence microscope. Each fluorescent spot represents a single protein-protein interaction event.
  - Quantify the number of PLA signals per cell to measure the extent of the interaction under different conditions.

PSEN2 Signaling and Processing Pathway

PSEN2 is the catalytic core of the γ-secretase complex, which performs the final cleavage of APP to produce Aβ peptides, a central event in Alzheimer's disease.

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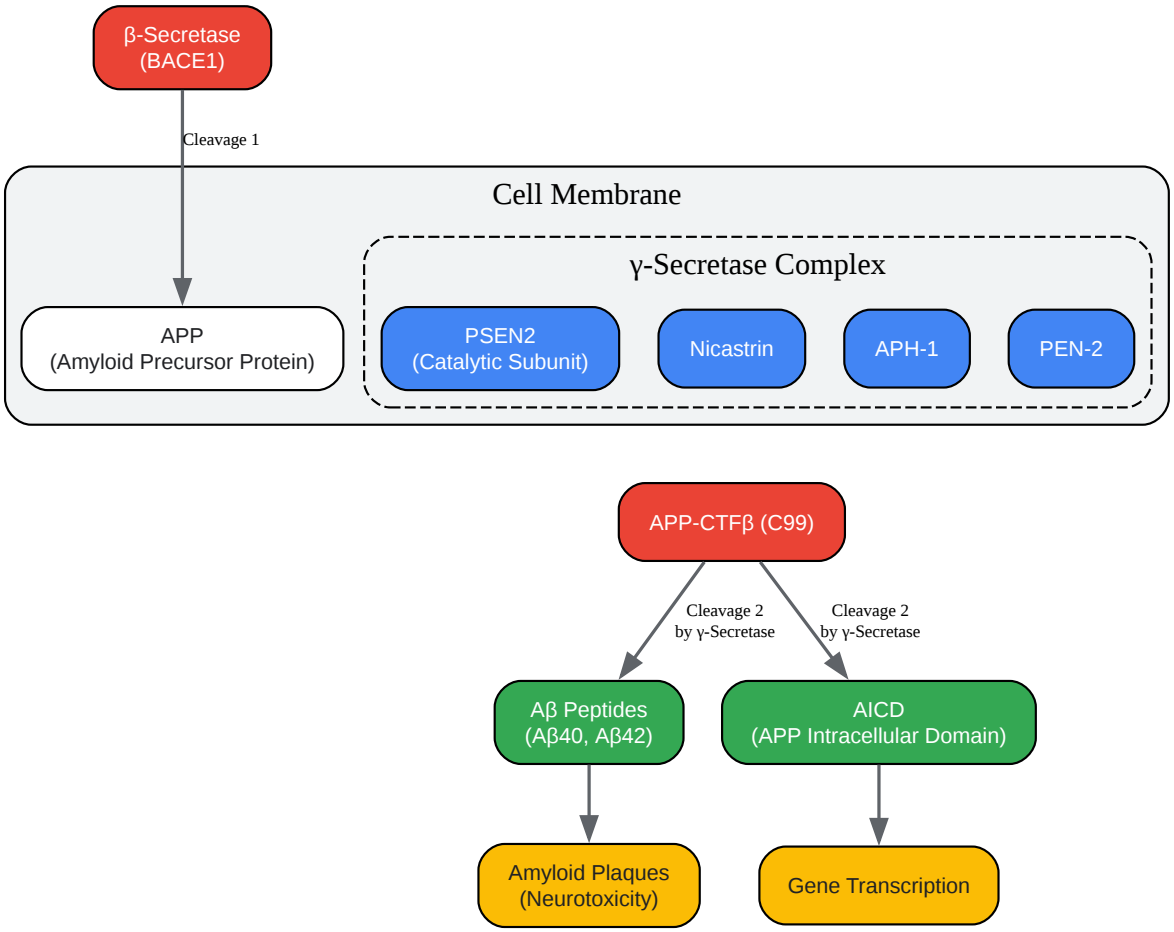

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Caption: APP processing pathway involving PSEN2/γ-secretase.

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References

- 1. atlasgeneticsoncology.org [atlasgeneticsoncology.org]
- 2. PSEN2 Gene: Role in Alzheimer's Disease, Mutations, and Research [learn.mapmygenome.in]
- 3. Alzheimer-mutant γ-secretase complexes stall amyloid β-peptide production | eLife [elifesciences.org]
- 4. APP, PSEN1, and PSEN2 Variants in Alzheimer's Disease: Systematic Re-evaluation According to ACMG Guidelines - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Presenilin-2 (PSEN2) | ALZFORUM [alzforum.org]
- 6. PSEN2 (presenilin 2) mutants linked to familial Alzheimer disease impair autophagy by altering Ca2+ homeostasis - PMC [pmc.ncbi.nlm.nih.gov]
- 7. PSEN2 (presenilin 2) mutants linked to familial Alzheimer disease impair autophagy by altering Ca2+ homeostasis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Presenilin-2 - Wikipedia [en.wikipedia.org]
- 9. benchchem.com [benchchem.com]
- 10. The mechanism of γ-Secretase dysfunction in familial Alzheimer disease - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Methods to investigate protein–protein interactions - Wikipedia [en.wikipedia.org]
- 12. assaygenie.com [assaygenie.com]
- 13. Co-Immunoprecipitation (Co-IP) | Thermo Fisher Scientific - US [thermofisher.com]
- 14. Protocol for Immunoprecipitation (Co-IP) protocol v1 [protocols.io]
- 15. Two-hybrid screening - Wikipedia [en.wikipedia.org]
- 16. What techniques are used to study protein-protein interactions? [synapse.patsnap.com]
- 17. Mapping the Protein–Protein Interactome Networks Using Yeast Two-Hybrid Screens - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Yeast Two-Hybrid Screening - Profacgen [profacgen.com]
- 19. A stringent yeast two-hybrid matrix screening approach for protein-protein interaction discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. singerinstruments.com [singerinstruments.com]
- 21. Proximity ligation assay to study protein–protein interactions of proteins on two different cells - PMC [pmc.ncbi.nlm.nih.gov]
- 22. Proximity Ligation Assay for Detecting Protein-Protein Interactions and Protein Modifications in Cells and Tissues In Situ - PMC [pmc.ncbi.nlm.nih.gov]

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- 23. Proximity ligation assay utilizing fluorescently labeled oligonucleotide probes allows the detection of protein-protein interactions implicated in Alzheimer's disease (ApoE-C1q) and breast cancer (Erb [biosyn.com]
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